

4,4'-Oxydianiline: A Comprehensive Technical Guide to Health and Safety Handling

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Compound of Interest

Compound Name: 4,4'-Oxydianiline

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the health and safety precautions necessary for handling **4,4'-Oxydianiline** (ODA). This document is intended for an audience of researchers, scientists, and drug development professionals who may work with this chemical. It summarizes key quantitative data, outlines detailed experimental protocols for its assessment, and provides visual representations of handling procedures and its toxicological pathway.

Physicochemical and Toxicological Profile

4,4'-Oxydianiline is a synthetic aromatic amine that exists as a colorless to beige crystalline solid at room temperature.^{[1][2]} It is primarily used in the production of high-performance polymers, such as polyimides and poly(ester)imides, due to their thermal stability.^{[1][3]} While stable under normal conditions, it is combustible and hygroscopic.^{[1][4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of **4,4'-Oxydianiline** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for planning safe handling and storage procedures.

Property	Value	References
Molecular Formula	C ₁₂ H ₁₂ N ₂ O	[4][5]
Molecular Weight	200.24 g/mol	[2][4][5]
Appearance	Colorless to beige crystalline solid/powder	[2][5]
Melting Point	188-192 °C	[3][4][5][6]
Boiling Point	389.4 ± 27.0 °C at 760 mmHg	[4]
Flash Point	219 °C (426 °F)	[5][7]
Autoignition Temperature	914°F	[7]
Vapor Pressure	10 mmHg at 240 °C	[5][7]
Water Solubility	Insoluble (<0.1 mg/mL at 59°F)	[1][3][4][5][7]
log Pow (Octanol/Water Partition Coefficient)	0.72	[6]

Toxicological Data

4,4'-Oxydianiline is classified as a toxic substance and is reasonably anticipated to be a human carcinogen.[1] Exposure can occur through inhalation of dust and dermal contact.[1] A summary of key toxicological data is provided in Table 2.

Endpoint	Value	Species	Method	References
Acute Oral Toxicity (LD ₅₀)	725 mg/kg	Rat	Not specified	[4]
Acute Dermal Toxicity (ATE)	300.1 mg/kg	-	Expert Judgement	[6]
Acute Inhalation Toxicity (ATE)	0.6 mg/L (4h, dust/mist)	-	Expert Judgement	[6]
Carcinogenicity	Carcinogenic in rats and mice	Rat, Mouse	Bioassay (dietary administration)	[1][8]
Mutagenicity	Positive in bacterial mutagenicity tests	Salmonella typhimurium	Not specified	

Experimental Protocols for Hazard Assessment

The toxicological data presented above are derived from standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Understanding these methodologies is crucial for interpreting the data and for designing further studies.

Carcinogenicity Studies (OECD Guideline 451)

Carcinogenicity studies are long-term in vivo assays designed to assess the carcinogenic potential of a chemical.[2][6][9][10]

- Principle: The test substance is administered daily to groups of laboratory animals (typically rats and mice) for a major portion of their lifespan (e.g., 24 months for rats).[2][9]
- Animal Model: At least 50 male and 50 female animals per dose group are recommended.[2][9][10]
- Dose Levels: At least three dose levels are used, along with a concurrent control group. The highest dose is intended to induce toxicity but not cause premature death.[2][9]

- Administration: For **4,4'-Oxydianiline**, dietary administration was a key route of exposure in carcinogenicity bioassays.[\[1\]](#)[\[8\]](#)
- Observations: Animals are observed for clinical signs of toxicity, and body weight and food consumption are monitored. At the end of the study, a full histopathological examination is performed on all animals.[\[2\]](#)[\[9\]](#)

Repeated Dose 90-Day Oral Toxicity Study in Non-Rodents (OECD Guideline 409)

This study provides information on the adverse effects of a substance following repeated oral exposure for 90 days.[\[5\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Principle: The test substance is administered orally in graduated daily doses to several groups of non-rodent species for 90 days.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Animal Model: The dog is a commonly used non-rodent species.[\[12\]](#)[\[13\]](#)
- Dose Levels: Typically, three dose levels and a control group are used.[\[12\]](#)[\[13\]](#)
- Observations: Includes daily clinical observations, weekly body weight and food/water consumption measurements, and hematology, clinical biochemistry, and urinalysis at specified intervals. A full necropsy and histopathological examination are conducted at the end of the study.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause irritation or corrosion to the skin after a single exposure.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[15\]](#)

- Principle: A single dose of the test substance is applied to a small area of the skin of an albino rabbit for a defined period (typically 4 hours).[\[3\]](#)[\[4\]](#)[\[15\]](#)
- Observations: The skin is examined for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[\[15\]](#) The reversibility of any observed effects is also assessed over a 14-day period.[\[3\]](#)[\[4\]](#)

Health and Safety Handling Precautions

Given its toxic and carcinogenic properties, stringent safety measures are required when handling **4,4'-Oxydianiline**.

Engineering Controls

- Ventilation: All work with **4,4'-Oxydianiline** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.^[6]
- Containment: Use of a glove box may be necessary for procedures with a high potential for dust generation.

Personal Protective Equipment (PPE)

A comprehensive list of required PPE is provided in Table 3.

Body Part	PPE	Specifications
Respiratory	Respirator	Required when dusts are generated. Use a respirator with a P3 (EN 143) or equivalent particulate filter. [6] [16]
Hands	Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for tears or holes before use. [6] [15]
Eyes/Face	Safety glasses with side shields, face shield	A face shield should be worn in addition to safety glasses when there is a risk of splashing or dust generation. [6] [15]
Body	Laboratory coat, disposable coveralls	A fully buttoned lab coat should be worn. For procedures with a high risk of contamination, disposable coveralls are recommended. [6]

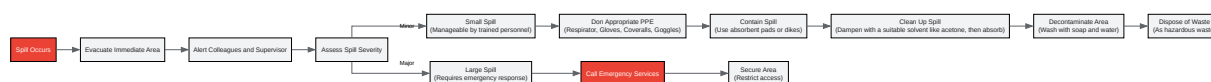
Safe Handling and Storage

- General Handling: Avoid creating dust.[\[6\]](#) Do not eat, drink, or smoke in areas where **4,4'-Oxydianiline** is handled. Wash hands thoroughly after handling.[\[6\]](#)
- Storage: Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[\[6\]](#) It should be stored away from strong oxidizing agents.[\[1\]](#)

Emergency Procedures

Spills

A logical workflow for responding to a spill of **4,4'-Oxydianiline** is depicted below.



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Figure 1. Workflow for responding to a **4,4'-Oxydianiline** spill.

First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6][17]
Skin Contact	Immediately remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[6][17]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][17]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6][17]

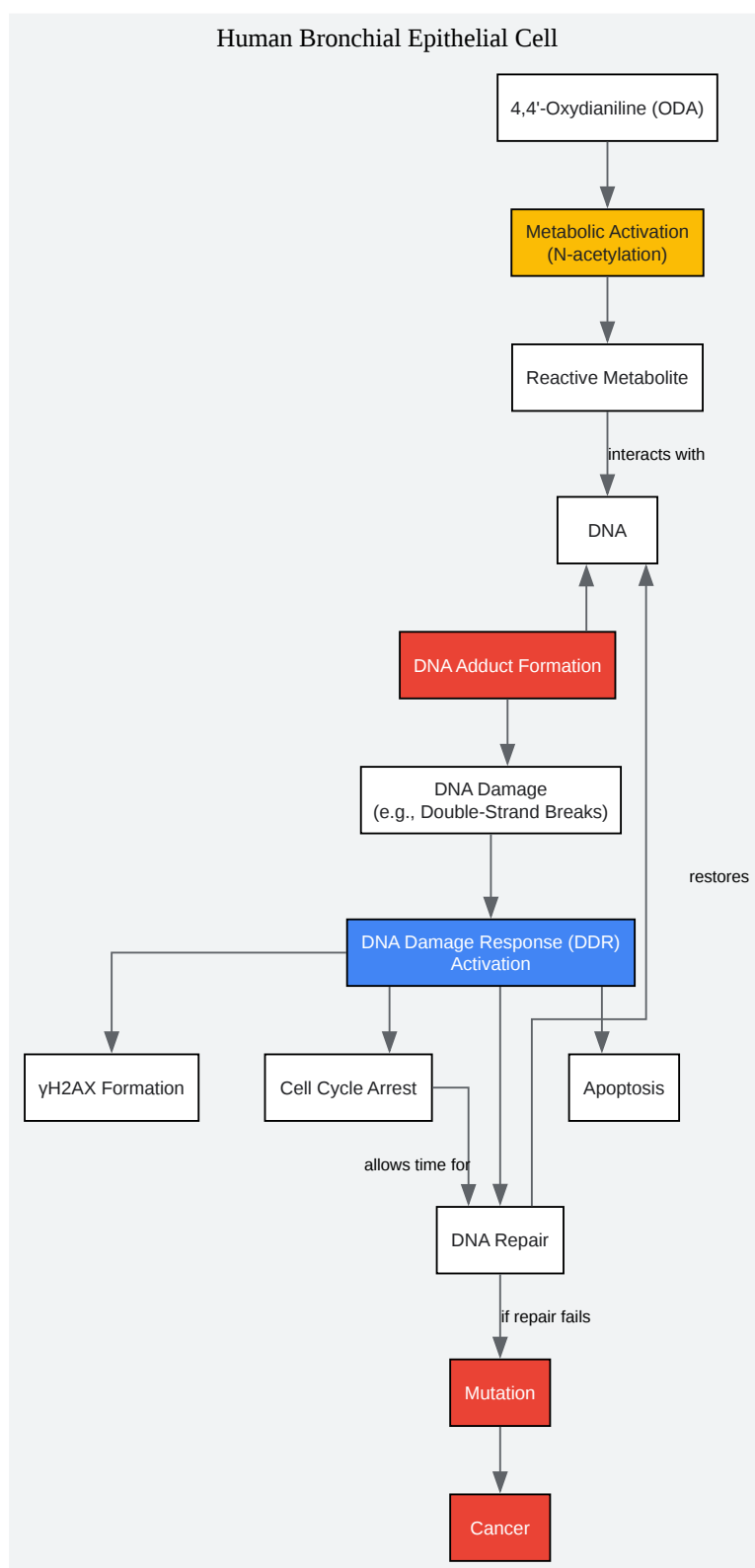
Mechanism of Toxicity and Signaling Pathway

4,4'-Oxydianiline is genotoxic and its carcinogenicity is believed to be linked to its metabolic activation and subsequent interaction with DNA. Recent research has shown that **4,4'-Oxydianiline** undergoes N-acetylation in human bronchial epithelial cells.[18] This metabolic process can lead to the formation of reactive intermediates that can bind to DNA, forming DNA

adducts. This DNA damage, if not properly repaired, can lead to mutations and ultimately cancer.

The induction of DNA damage triggers a cellular response known as the DNA Damage Response (DDR) pathway. A key event in this pathway is the phosphorylation of the histone variant H2AX to form γ H2AX, which serves as a marker for DNA double-strand breaks.^[18] The presence of γ H2AX indicates the activation of the DDR signaling cascade, which can lead to cell cycle arrest, DNA repair, or apoptosis (programmed cell death).

A simplified diagram of the proposed toxicological pathway is presented below.



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Figure 2. Proposed toxicological pathway of **4,4'-Oxydianiline**.

Conclusion

4,4'-Oxydianiline is a valuable industrial chemical with significant health hazards, including carcinogenicity. A thorough understanding of its properties and strict adherence to safety protocols are paramount for researchers and professionals working with this compound. This guide provides a foundational understanding of the necessary precautions, from handling and storage to emergency response, to ensure a safe laboratory environment. Continuous review of safety data sheets and relevant literature is recommended to stay informed of the latest safety information.

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